

4-tert-Butylbenzaldehyde: A Technical Guide to its Appearance and Odor Profile

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Compound of Interest

Compound Name: 4-tert-Butylbenzaldehyde

Cat. No.: B1265539

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Introduction

4-tert-Butylbenzaldehyde, a key aromatic aldehyde, is a significant intermediate in the synthesis of various fine chemicals, notably in the fragrance and pharmaceutical industries. Its distinct sensory characteristics and physical properties make it a subject of interest for researchers involved in aroma chemistry, materials science, and drug development. This technical guide provides an in-depth overview of the appearance and odor profile of **4-tert-butylbenzaldehyde**, supported by quantitative data, detailed experimental protocols, and visual representations of its chemical synthesis.

Physicochemical Properties

4-tert-Butylbenzaldehyde is a colorless to pale yellow liquid under standard conditions.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Strong, almond-like	[2]
Molecular Formula	C ₁₁ H ₁₄ O	[1]
Molar Mass	162.23 g/mol	[1]
Boiling Point	248.7 °C (at 760 mmHg)	[1]
130 °C (at 25 mmHg)	[3]	
Density	0.97 g/mL (at 25 °C)	[1][3]
Refractive Index	1.53 (at 20 °C)	[3]
Solubility in Water	120 mg/L	[1]

Odor Profile

The characteristic odor of **4-tert-butylbenzaldehyde** is predominantly described as a strong, almond-like scent.[2] This aroma is attributed to the presence of the benzaldehyde functional group, with the para-substituted tert-butyl group influencing its intensity and substantivity. In the fragrance industry, it serves as a crucial building block for the synthesis of other aroma compounds, such as lilial and bourgeonal, through aldol condensation reactions.[1]

Experimental Protocols

Determination of Physical Properties

1. Boiling Point Determination (Micro-method)

This protocol is adapted from standard micro-boiling point determination techniques.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating mantle or oil bath, rubber band or wire for attachment.
- Procedure:

- A small amount (approximately 0.5-1 mL) of **4-tert-butylbenzaldehyde** is placed into the small test tube.
- The capillary tube is placed inside the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample.
- The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.
- The atmospheric pressure should be recorded, and a pressure correction can be applied if necessary.

2. Density Determination (Based on ASTM D3505)

This protocol outlines the general procedure for determining the density of liquid chemicals as described in ASTM D3505.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Apparatus: Pycnometer (a specific gravity bottle of known volume), analytical balance, constant-temperature water bath.
- Procedure:
 - The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined.
 - The pycnometer is filled with distilled water and placed in the constant-temperature water bath (e.g., at 25 °C) until it reaches thermal equilibrium.

- The volume of the pycnometer is precisely determined by weighing the water-filled pycnometer and calculating the volume based on the density of water at that temperature.
- The pycnometer is then emptied, dried, and filled with **4-tert-butylbenzaldehyde**.
- The filled pycnometer is brought to the same constant temperature in the water bath.
- The mass of the **4-tert-butylbenzaldehyde**-filled pycnometer is accurately measured.
- The density is calculated by dividing the mass of the **4-tert-butylbenzaldehyde** by the volume of the pycnometer.

Sensory Analysis

Gas Chromatography-Olfactometry (GC-O)

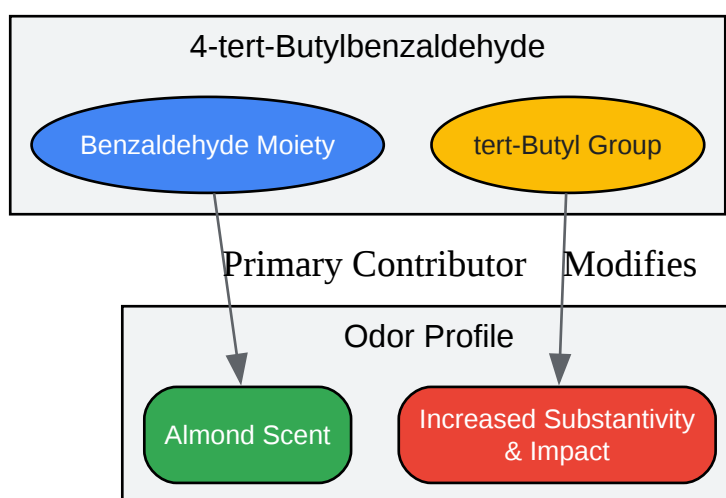
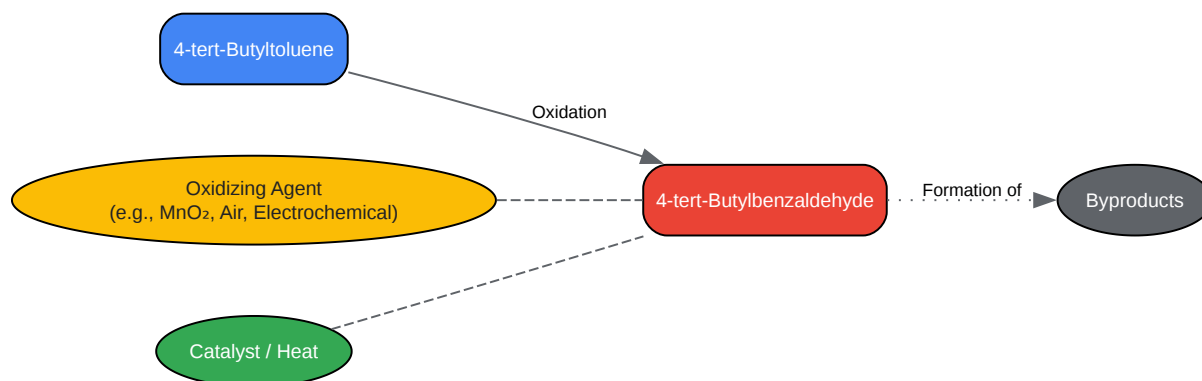
GC-O is a powerful technique used to identify the specific volatile compounds responsible for the aroma of a sample.

- Apparatus: Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP), capillary column suitable for fragrance analysis (e.g., DB-5 or equivalent), high-purity carrier gas (e.g., helium or hydrogen).
- Procedure:
 - A diluted sample of **4-tert-butylbenzaldehyde** in a suitable solvent (e.g., ethanol) is prepared.
 - A small volume of the sample is injected into the GC.
 - The volatile compounds are separated based on their boiling points and polarity as they pass through the capillary column.
 - The effluent from the column is split between the FID and the ODP.
 - A trained sensory panelist sniffs the effluent at the ODP and records the time, duration, and a descriptor for each odor perceived.

- The data from the FID (retention times and peak areas) is correlated with the sensory data from the ODP to identify the compound responsible for each specific odor note.
- For **4-tert-butylbenzaldehyde**, the primary odor event would correspond to the main peak on the chromatogram and would be described as "almond-like."

Synthesis Pathway

4-tert-Butylbenzaldehyde can be synthesized through various methods. One common industrial method involves the oxidation of 4-tert-butyltoluene. The following diagram illustrates a general synthesis pathway.



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